

# Technical Guide: Melting Point Characterization of 2-Chloro-4-methyl-5-nitrophenol

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## Compound of Interest

Compound Name: 2-Chloro-4-methyl-5-nitrophenol

CAS No.: 100959-50-0

Cat. No.: B3183575

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## Executive Summary

**2-Chloro-4-methyl-5-nitrophenol** (CAS 100959-50-0) is a specialized intermediate often utilized in the synthesis of agrochemicals and dye precursors.<sup>[1][2][3]</sup> A critical review of current chemical literature (including PubChem, Sigma-Aldrich, and AK Scientific databases) reveals a significant data gap: the melting point (MP) for this specific isomer is frequently listed as "Not Available" or "Undetermined."<sup>[1][2]</sup>

This absence of data presents a risk in quality control (QC).<sup>[1][2]</sup> Without a reference MP, purity cannot be quickly verified.<sup>[1]</sup> This guide provides a comparative structural analysis to predict the expected thermal range and details a self-validating experimental protocol to determine the MP with high precision.

## Chemical Profile & Structural Context<sup>[1][4][5][6][7]</sup> <sup>[8][9][10][11]</sup>

Parameter	Data
IUPAC Name	2-Chloro-4-methyl-5-nitrophenol
CAS Number	100959-50-0
Molecular Formula	C <sub>7</sub> H <sub>6</sub> ClNO <sub>3</sub>
Molecular Weight	187.58 g/mol
Physical State	Light Yellow Solid (Standard)
Predicted MP Range	105°C – 125°C (See Section 3)

## Comparative Isomer Analysis (The "Benchmark")

To estimate the melting point of the target compound, we must analyze its structural isomers.[1]  
[2] The position of the nitro (-NO<sub>2</sub>) and hydroxyl (-OH) groups significantly influences crystal lattice energy via hydrogen bonding.[1][2]

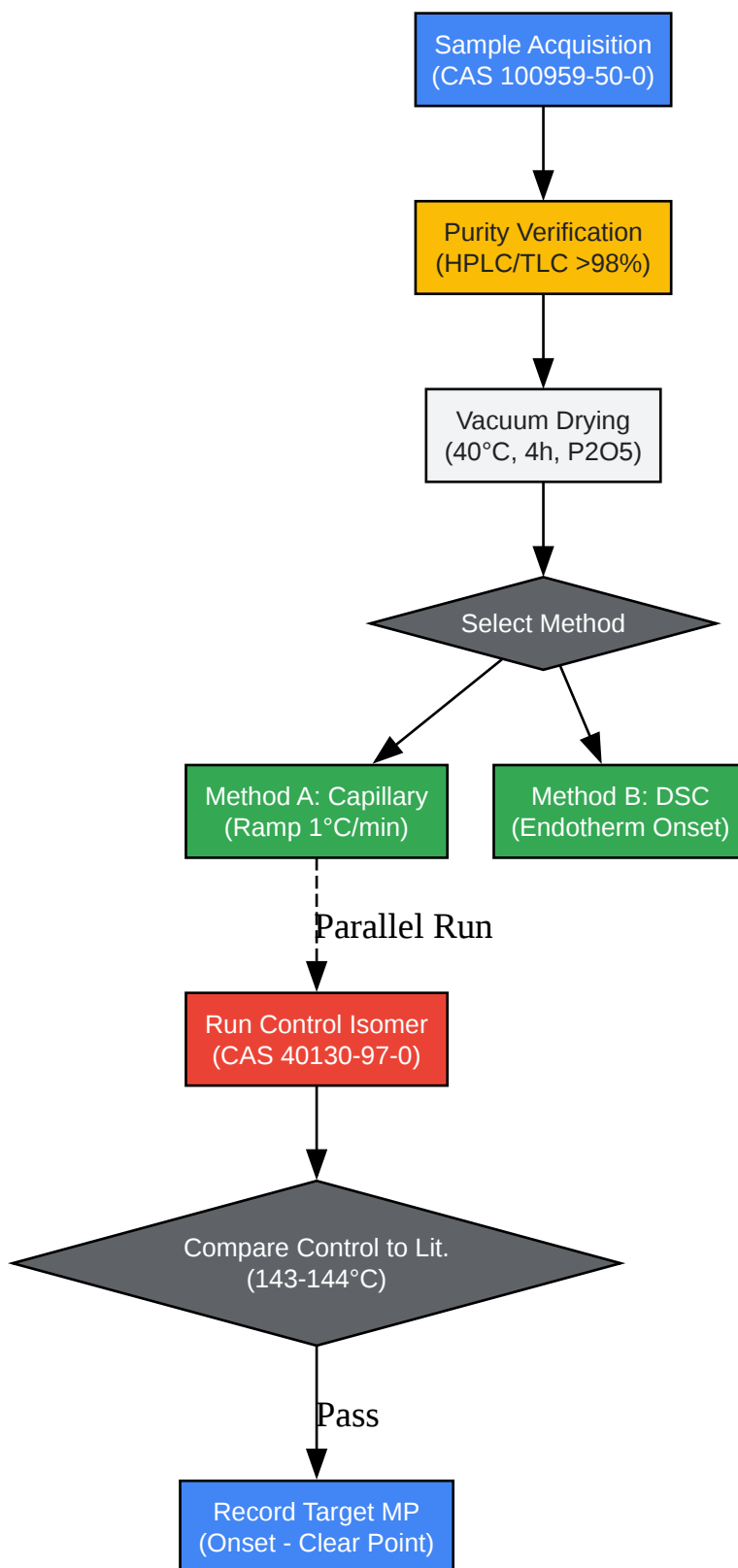
Isomer Name	Structure Note	Melting Point (Lit.)	Thermodynamic Implication
2-Chloro-5-methyl-4-nitrophenol	Nitro para to -OH	143-144°C	High symmetry; strong intermolecular H-bonding leads to higher MP.[1][2]
2-Chloro-5-nitrophenol	No methyl group	118-123°C	Reference core; methyl addition usually alters MP by ±10-20°C.
Target: 2-Chloro-4-methyl-5-nitrophenol	Nitro meta to -OH	Unknown	Meta substitution disrupts packing efficiency compared to para.[1][2] Expect MP < 143°C.

Scientific Insight: The target compound has the nitro group in the 5-position (meta to the phenol hydroxyl).[1][2] Para-nitrophenols typically exhibit the highest melting points due to the formation of linear hydrogen-bonded chains.[1][2] The meta-nitro configuration in the target molecule likely induces a "kinked" packing structure, lowering the lattice energy.[1][2] Therefore, the melting point is predicted to be closer to the 115°C – 125°C range.[1][2]

## Experimental Methodology

Since no standard value exists, you must determine it empirically.[1][2] The following protocols are designed to be self-validating by using the 4-nitro isomer as a control.

## Workflow Visualization



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Figure 1: Decision logic for validating the melting point of an uncharacterized isomer.

## Method A: Capillary Melting Point (Standard)

Best for routine QC and quick verification.[1]

- Sample Prep: Dry the sample in a vacuum desiccator over  $P_2O_5$  for 4 hours. Solvent inclusions (water/ethanol) can depress the MP by 5-10°C.[1][2]
- Loading: Pack 2-3 mm of the fine powder into a capillary tube. Tap firmly to eliminate air pockets.[1][2]
- The "Fast" Run: Heat rapidly (10°C/min) to find the approximate melting range. Expect melting around 110°C.[1][2]
- The "Precise" Run:
  - Cool the apparatus to 20°C below the approximate MP.
  - Ramp heat at 1.0°C/min.
  - Record  $T_1$  (Onset): First visible liquid droplet.
  - Record  $T_2$  (Clear Point): Complete liquefaction (meniscus formation).[1]
- Validation: Run a standard of Benzoic Acid (MP 122°C) or the 4-nitro isomer (MP 143°C) in a parallel slot to verify thermometer accuracy.[1][2]

## Method B: Differential Scanning Calorimetry (DSC)

Best for thermodynamic precision and purity analysis.[1][2]

- Parameters:
  - Pan: Aluminum (Crimped but vented to prevent pressure buildup from nitro-decomposition).[1][2]
  - Atmosphere: Nitrogen purge (50 mL/min).[1]
  - Ramp Rate: 5°C/min.[1]

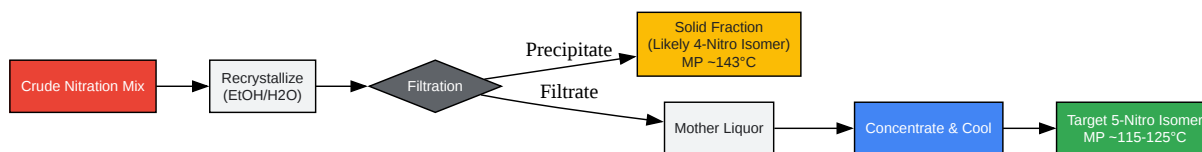
- Analysis:
  - Identify the endothermic peak.[\[1\]](#)[\[2\]](#)
  - The melting point is defined as the extrapolated onset temperature ( ), not the peak maximum.[\[1\]](#)[\[2\]](#)
  - Note: If a sharp exothermic peak follows immediately, the compound is decomposing.[\[1\]](#)[\[2\]](#)  
Do not reuse the sample.

## Synthesis & Purification Context

If you are synthesizing this compound, the melting point is your primary indicator of isomeric purity.[\[1\]](#)[\[2\]](#)

- Synthesis Route: Typically involves the nitration of 2-chloro-4-methylphenol.[\[1\]](#)[\[2\]](#)
- Impurity Risk: This reaction often yields a mixture of the 4-nitro (major) and 6-nitro (minor) isomers alongside the target 5-nitro isomer.[\[1\]](#)[\[2\]](#)
- Purification Protocol:
  - Recrystallization: Use Ethanol/Water (80:20).[\[1\]](#) The 4-nitro isomer is less soluble and will crystallize first.[\[1\]](#)[\[2\]](#) The target 5-nitro isomer often remains in the mother liquor or crystallizes in a second crop.[\[1\]](#)[\[2\]](#)
  - Critical Check: If your MP is 140°C+, you have likely isolated the wrong isomer (the 4-nitro variant).[\[1\]](#)[\[2\]](#) If your MP is broad (e.g., 105-130°C), you have a eutectic mixture of isomers.[\[1\]](#)[\[2\]](#)

## Purification Logic Flow



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Figure 2: Fractional crystallization logic to separate the target 5-nitro isomer from the common 4-nitro byproduct.[1][2]

## Safety & Handling

Warning: Nitro-chlorophenols possess specific hazards that dictate handling procedures.

- Thermal Instability: Like many polynitro-aromatics, this compound may decompose violently if heated significantly beyond its melting point.[1][2] Do not heat above 200°C.
- Skin Absorption: Phenolic compounds are rapidly absorbed through the skin.[1][2] Wear nitrile gloves (double-gloving recommended).[1][2]
- Incompatibility: Incompatible with strong bases (forms unstable phenolate salts) and strong oxidizing agents.[1]

## References

- Sigma-Aldrich. Product Specification: 2-Chloro-5-methyl-4-nitrophenol (Isomer Reference).[1] Retrieved from [1]
- PubChem. Compound Summary: **2-Chloro-4-methyl-5-nitrophenol** (CID 12824883).[1][2] Retrieved from [1]
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